

Unraveling the Molecular Architecture of Paneolilludinic Acid: A Technical Guide

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Compound of Interest

Compound Name: *Paneolilludinic acid*

Cat. No.: *B1246828*

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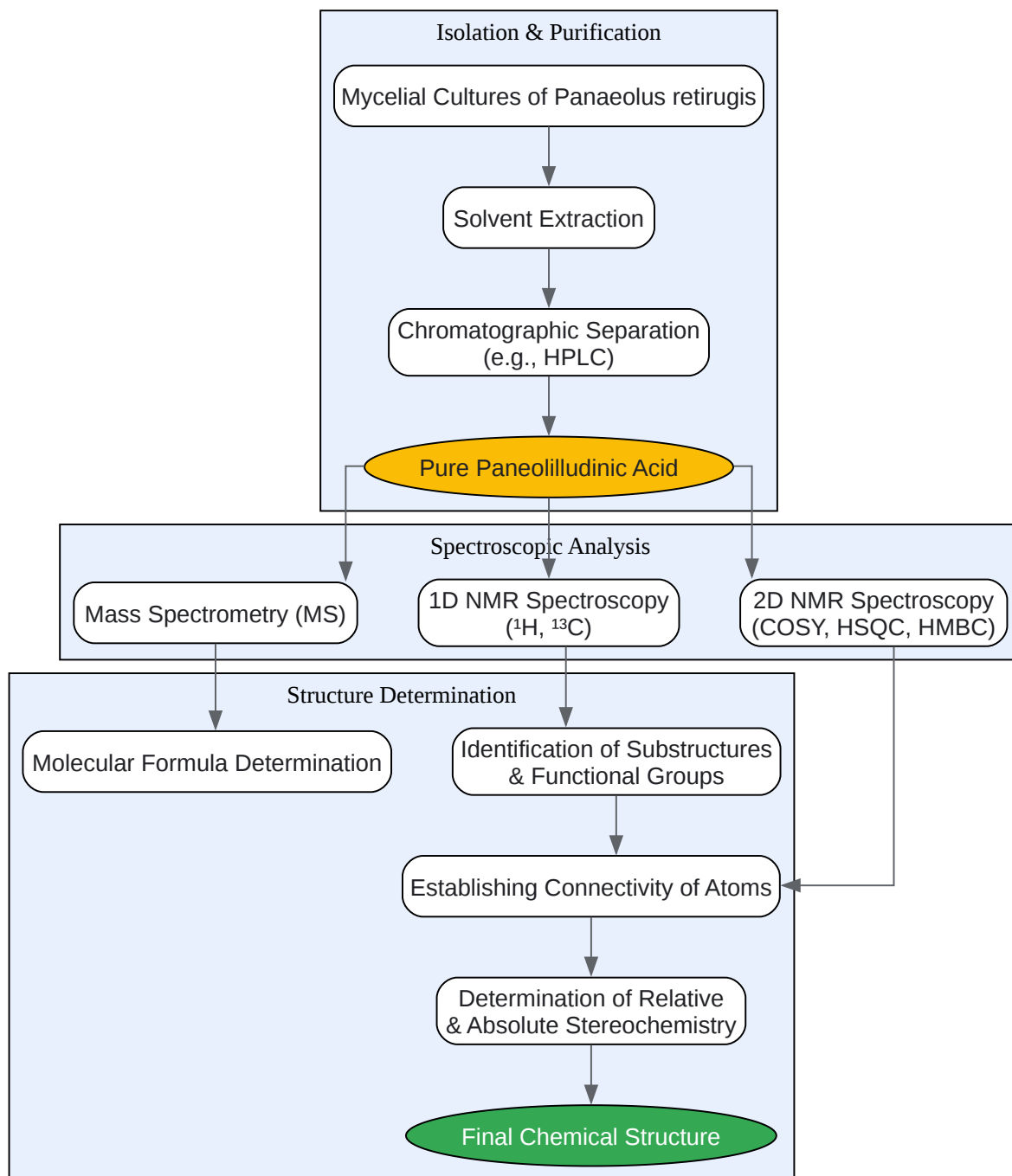
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure elucidation of **Paneolilludinic acid**, a novel illudane sesquiterpene. The following sections detail the analytical techniques and logical processes employed to determine its complex molecular structure, offering valuable insights for researchers in natural product chemistry and drug discovery.

Paneolilludinic acid, a bioactive secondary metabolite, was first isolated from the mycelial cultures of the fungus *Panaeolus retirugis*. Its structural determination relied on a combination of advanced spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Experimental Workflow for Structure Elucidation

The process of elucidating the structure of **Paneolilludinic acid** followed a systematic workflow, beginning with the isolation and purification of the compound, followed by the acquisition and interpretation of spectroscopic data to piece together its molecular framework.



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Caption: Workflow for the structure elucidation of **Paneolilludinic acid**.

Quantitative Spectroscopic Data

The structural elucidation of **Paneolilludinic acid** was heavily reliant on the detailed analysis of its NMR and MS data. Unfortunately, the specific quantitative data from the primary literature, "Two New Biologically Active Illudane Sesquiterpenes From the Mycelial Cultures of *Panaeolus Retirugis*" in the Journal of Antibiotics (2004, 57(11), 721-5), could not be accessed for this guide. The following tables are therefore presented as a template to be populated with the actual experimental values once they are obtained.

Table 1: ^1H NMR Spectroscopic Data for **Paneolilludinic Acid**

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
Data Not Available			

Table 2: ^{13}C NMR Spectroscopic Data for **Paneolilludinic Acid**

Position	Chemical Shift (δ , ppm)
Data Not Available	

Table 3: Mass Spectrometry Data for **Paneolilludinic Acid**

Ionization Mode	Mass-to-Charge Ratio (m/z)	Relative Abundance (%)	Assignment
Data Not Available			

Experimental Protocols

The successful elucidation of the structure of **Paneolilludinic acid** necessitated the application of a suite of sophisticated analytical techniques. The general methodologies for these key experiments are outlined below.

1. Isolation and Purification:

- **Extraction:** The mycelial culture of *Panaeolus retirugis* would be harvested and subjected to solvent extraction, typically using a sequence of solvents with increasing polarity (e.g., hexane, ethyl acetate, methanol) to separate compounds based on their solubility.
- **Chromatography:** The crude extract would then be fractionated using various chromatographic techniques. This multi-step process often involves:
 - **Column Chromatography:** Initial separation of the extract into fractions using silica gel or other stationary phases.
 - **High-Performance Liquid Chromatography (HPLC):** Further purification of the active fractions using a high-resolution column to isolate the pure **Panaeolilludinic acid**.

2. Mass Spectrometry (MS):

- **Objective:** To determine the molecular weight and elemental composition of the compound.
- **Methodology:** High-resolution mass spectrometry (HRMS), often with electrospray ionization (ESI), would be employed.
 - A solution of the purified compound is introduced into the mass spectrometer.
 - The sample is ionized, and the mass-to-charge ratio (m/z) of the resulting ions is measured with high accuracy.
 - The precise mass measurement allows for the determination of the molecular formula.

3. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- **Objective:** To determine the carbon-hydrogen framework and the connectivity of atoms within the molecule.
- **Methodology:** A series of NMR experiments would be conducted on a high-field NMR spectrometer.
 - **^1H NMR (Proton NMR):** Provides information about the number, environment, and connectivity of hydrogen atoms.

- ^{13}C NMR (Carbon NMR): Reveals the number and types of carbon atoms in the molecule.
- 2D NMR Experiments:
 - COSY (Correlation Spectroscopy): Identifies proton-proton couplings, establishing which protons are adjacent to each other.
 - HSQC (Heteronuclear Single Quantum Coherence): Correlates directly bonded proton and carbon atoms.
 - HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons that are two or three bonds apart, which is crucial for piecing together the molecular skeleton.

4. Structure Assembly and Stereochemical Analysis:

- The data from all spectroscopic experiments are integrated to propose a planar structure.
- The relative stereochemistry is often determined by analyzing coupling constants and through Nuclear Overhauser Effect (NOE) experiments (e.g., NOESY or ROESY), which identify protons that are close in space.
- The absolute stereochemistry may be determined by methods such as X-ray crystallography of a suitable crystal, or by chiral synthesis or derivatization.

This guide outlines the fundamental steps and techniques involved in the chemical structure elucidation of **Paneolilludinic acid**. Access to the primary research article is essential for a complete understanding, including the specific quantitative data and detailed experimental conditions.

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